

Synthesis of Substituted Annulene Derivatives: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: [14]Annulene

CAS No.: 2873-14-5

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For researchers, scientists, and drug development professionals, this document provides a detailed overview of the synthesis of substituted annulene derivatives, including experimental protocols and their potential applications in drug discovery. Annulenes, cyclic hydrocarbons with alternating single and double bonds, and their derivatives are of significant interest due to their unique electronic properties and potential as therapeutic agents.

Introduction to Annulenes and Their Derivatives

Annulenes are monocyclic hydrocarbons that are fully conjugated.[1] Their chemical properties, particularly their aromaticity, are governed by Hückel's rule, which states that planar, cyclic molecules with $(4n+2)$ π -electrons exhibit aromatic character.[1] The synthesis of annulenes and their substituted derivatives has been a subject of extensive research, leading to the development of various synthetic strategies. The introduction of substituents onto the annulene ring can significantly modulate their electronic properties, stability, and biological activity, making them attractive scaffolds for drug design.[2][3]

General Synthetic Strategies

Several key methodologies have been established for the synthesis of annulene cores and the subsequent introduction of functional groups. These include oxidative coupling reactions, Wittig reactions, and electrophilic substitution reactions.

Sondheimer Synthesis of[4]Annulene and its Derivatives

One of the classic methods for synthesizing large-ring annulenes is the Sondheimer approach, which involves the oxidative coupling of terminal diynes.[4] This method was famously used for the synthesis of[5]annulene, an 18 π -electron system that exhibits aromatic properties.[4]

Experimental Protocol: Synthesis of[5]Annulene[4]

This synthesis is a multi-step process starting from 1,5-hexadiyne.

Step 1: Oxidative Coupling of 1,5-Hexadiyne

- A solution of 1,5-hexadiyne in pyridine is added to a vigorously stirred suspension of copper(II) acetate monohydrate in pyridine at 55 °C.
- The reaction mixture is stirred for an additional 30 minutes at the same temperature.
- The mixture is cooled, filtered, and the residue is extracted with a benzene-diethyl ether mixture.
- The combined organic extracts are washed, dried, and concentrated to yield a crude mixture of cyclic polyacetylenes.

Step 2: Isomerization to Tridehydro[5]annulene

- The crude cyclic polyacetylenes are dissolved in benzene and treated with a saturated solution of potassium tert-butoxide in tert-butyl alcohol.
- The solution is heated to reflux for 30 minutes.
- The mixture is then poured into a large volume of water and extracted with benzene.

- The organic layer is washed, dried, and purified by chromatography on alumina to yield tridehydro[5]annulene.

Step 3: Partial Hydrogenation to[5]Annulene

- A solution of tridehydro[5]annulene in benzene is hydrogenated at atmospheric pressure using a 10% palladium-on-calcium carbonate catalyst.
- The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- The catalyst is filtered off, and the filtrate is concentrated.
- The resulting[5]annulene is purified by crystallization from a benzene-ether mixture.

Quantitative Data for[5]Annulene Synthesis

Step	Product	Starting Material	Yield (%)	Reference
1 & 2	Tridehydro[5]annulene	1,5-Hexadiyne	~0.55	[4]
3	[5]Annulene	Tridehydro[5]annulene	~0.54 (overall)	[4]

Electrophilic Substitution on[4]Annulene

The aromatic nature of[5]annulene allows for electrophilic substitution reactions, enabling the introduction of various functional groups onto the annulene ring.[6]

Experimental Protocol: Nitration of[5]Annulene[6]

- To a solution of[5]annulene in acetic anhydride at -10 °C, a solution of nitric acid in acetic anhydride is added dropwise.
- The reaction mixture is stirred for a short period and then poured into a mixture of ice and water.

- The resulting precipitate is collected, washed with water, and dried.
- The crude nitro[5]annulene is purified by chromatography on silica gel.

Experimental Protocol: Acetylation of [5]Annulene [6]

- To a solution of [5]annulene in dichloromethane at 0 °C, a solution of acetyl chloride and tin(IV) chloride in dichloromethane is added.
- The reaction mixture is stirred for a brief period and then poured into dilute hydrochloric acid.
- The organic layer is separated, washed, dried, and concentrated.
- The crude acetyl[5]annulene is purified by chromatography on silica gel.

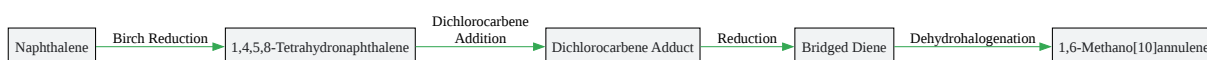
Quantitative Data for Electrophilic Substitution of [5]Annulene

Reaction	Product	Starting Material	Yield (%)	Reference
Nitration	Nitro[5]annulene	[5]Annulene	~20	[6]
Acetylation	Acetyl[5]annulene	[5]Annulene	~15	[6]

Vogel Synthesis of Bridged Annulenes

Bridged annulenes, such as 1,6-methano[7]annulene, are another important class of annulene derivatives where a bridging atom or group provides rigidity to the annulene ring. The Vogel synthesis provides a route to these compounds.[8]

Experimental Workflow: Vogel Synthesis of 1,6-Methano[7]annulene



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Caption: General workflow for the Vogel synthesis of 1,6-methano[7]annulene.

Applications in Drug Development

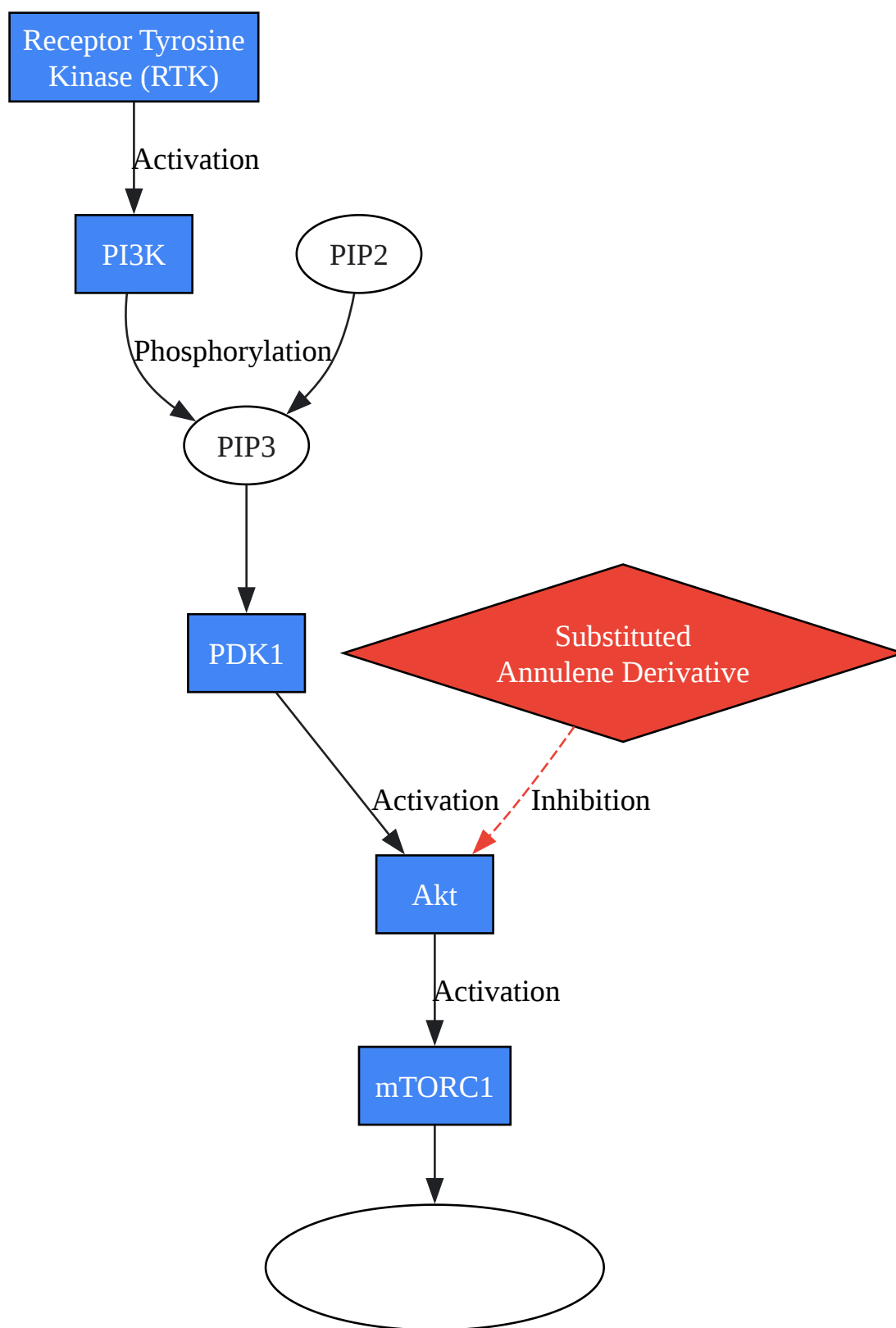
Substituted annulene derivatives are being explored for their potential in drug discovery, particularly as anticancer agents and enzyme inhibitors. Their planar, aromatic structures can facilitate interactions with biological targets such as DNA and protein active sites.

Annulene Derivatives as Anticancer Agents

Certain substituted annulenes have shown promise as anticancer agents by targeting key signaling pathways involved in cancer cell proliferation and survival. The PI3K/Akt/mTOR pathway is a frequently dysregulated pathway in many cancers and represents a key therapeutic target.^[9] While direct inhibition of this pathway by simple annulene derivatives is still an emerging area of research, related polycyclic aromatic compounds have demonstrated the potential to modulate these signaling cascades.^[2]

Signaling Pathway: PI3K/Akt/mTOR Inhibition

The following diagram illustrates the PI3K/Akt/mTOR signaling pathway and a hypothetical point of inhibition by a substituted annulene derivative.



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Caption: Hypothetical inhibition of the PI3K/Akt/mTOR pathway by a substituted annulene derivative.

Some naphthalene-based compounds, which share structural similarities with bridged annulenes, have been shown to down-regulate Akt survival pathways and inhibit ERK phosphorylation, leading to anticancer effects.[2] For instance, certain naphthalimide and naphthalenediimide derivatives have demonstrated cytotoxicity against various cancer cell lines.[2]

Annulene Derivatives as Enzyme Inhibitors

The rigid, planar structure of annulene derivatives makes them interesting candidates for the design of enzyme inhibitors. By introducing appropriate functional groups, these molecules can be tailored to fit into the active sites of specific enzymes, potentially blocking their activity. For example, substituted pyridine derivatives, which can be considered aza-analogs of benzene, have been synthesized and evaluated as inhibitors of endothelin-converting enzyme-1 (ECE-1).[10] While direct examples of simple annulenes as potent, selective enzyme inhibitors are still under investigation, the principles of their design can be applied to this field.

Summary of Spectroscopic Data

The characterization of substituted annulene derivatives relies heavily on spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table of Representative Spectroscopic Data

Compound	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)	MS (m/z)	Reference
[5]Annulene	9.28 (12H, outer), -2.99 (6H, inner)	128.9, 121.9	234.14	[4]
Nitro[5]annulene	9.3-8.7 (m), -2.8 (m)	-	279.13	[6]
Acetyl[5]annulene	9.4-8.6 (m), -2.7 (m)	-	276.15	[6]

Conclusion

The synthesis of substituted annulene derivatives offers a rich field of study for organic chemists and drug discovery professionals. The ability to functionalize the annulene core allows for the fine-tuning of their electronic and biological properties. While the exploration of these compounds as therapeutic agents is still in its early stages, their unique structural features and the initial findings of anticancer and enzyme inhibitory activity in related compounds suggest that substituted annulenes hold significant promise for the development of novel drugs. Further research into the synthesis of diverse derivatives and the systematic evaluation of their biological activities will be crucial in unlocking their full therapeutic potential.

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